

Unveiling the Toxicological Profile of Triethanolamine Dodecylbenzenesulfonate: A Technical Guide

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Compound of Interest

Compound Name: *Triethanolamine dodecylbenzenesulfonate*

Cat. No.: *B009719*

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This technical guide provides a comprehensive overview of the toxicological studies and safety assessment of **triethanolamine dodecylbenzenesulfonate** (TEA-DBS), a common anionic surfactant. The information is intended for researchers, scientists, and professionals in drug development and chemical safety assessment. This document summarizes available data on the substance's potential hazards, outlines experimental methodologies for its toxicological evaluation, and presents key information in a structured format for ease of reference.

Executive Summary

Triethanolamine dodecylbenzenesulfonate is a salt of dodecylbenzenesulfonic acid and triethanolamine. It is widely used in various consumer and industrial products as a surfactant. The safety of dodecylbenzenesulfonate salts, including TEA-DBS, has been reviewed by bodies such as the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that they are safe for use in cosmetics when formulated to be non-irritating.^{[1][2]} This guide delves into the specifics of its toxicological profile, drawing from studies on TEA-DBS and structurally related linear alkylbenzene sulfonates (LAS).

Toxicological Data Summary

Quantitative data for **triethanolamine dodecylbenzenesulfonate** is limited in publicly available literature. The following tables summarize the available data for TEA-DBS and related dodecylbenzenesulfonate salts to provide a comparative toxicological profile.

Table 1: Acute Toxicity Data

Endpoint	Test Substance	Species	Route	Value	Reference
LD50	Dodecylbenzenesulfonic acid	Rat	Oral	500-2000 mg/kg	[3]
LD50	Sodium Dodecylbenzene Sulfonate	Rat	Oral	438 - 500 mg/kg	[4]
LD50	Triethanolamine	Rat	Oral	4190 mg/kg	[4]
LD50	Triethanolamine	Rabbit	Dermal	> 20 mL/kg	[5]

Table 2: Repeated Dose Toxicity

Endpoint	Test Substance	Species	Route	Duration	Value	Reference
NO(A)EL	Isopropylamine salt of dodecylbenzenesulfonic acid	Rat	Oral	42-44 days	80 mg/kg/day (systemic)	[6]
NOEL	Isopropylamine salt of dodecylbenzenesulfonic acid	Rat	Oral	42-44 days	320 mg/kg/day (reproduction/developmental)	[6]

Table 3: Dermal and Ocular Irritation

Endpoint	Test Substance	Species	Concentration	Result	Reference
Skin Irritation	Linear Alkylbenzene Sulfonate (LAS)	Rabbit	10% and 25% w/v aqueous solution	Moderate irritation	[1]
Skin Irritation	Sodium Dodecylbenzenesulfonate (SDDBS)	Rabbit	15%	Severely irritating	[2]
Eye Irritation	Linear Alkylbenzene Sulfonate (LAS)	Rabbit	≥ 5%	Irritant	[7]
Eye Irritation	Linear Alkylbenzene Sulfonate (LAS)	Rabbit	≤ 0.1%	Mild to no irritation	[7]

Table 4: Genotoxicity and Carcinogenicity

Endpoint	Test Substance	System	Result	Reference
Mutagenicity	Sodium Dodecylbenzene sulfonate	Ames Test	Negative	[8]
Genotoxicity	Not specified dodecylbenzene sulfonate	In vitro Ames and clastogenicity tests	Non-mutagenic and not clastogenic	[9]
Carcinogenicity	Dodecylbenzene	Hairless mice (dermal)	Weakly tumorigenic, not carcinogenic	[10]

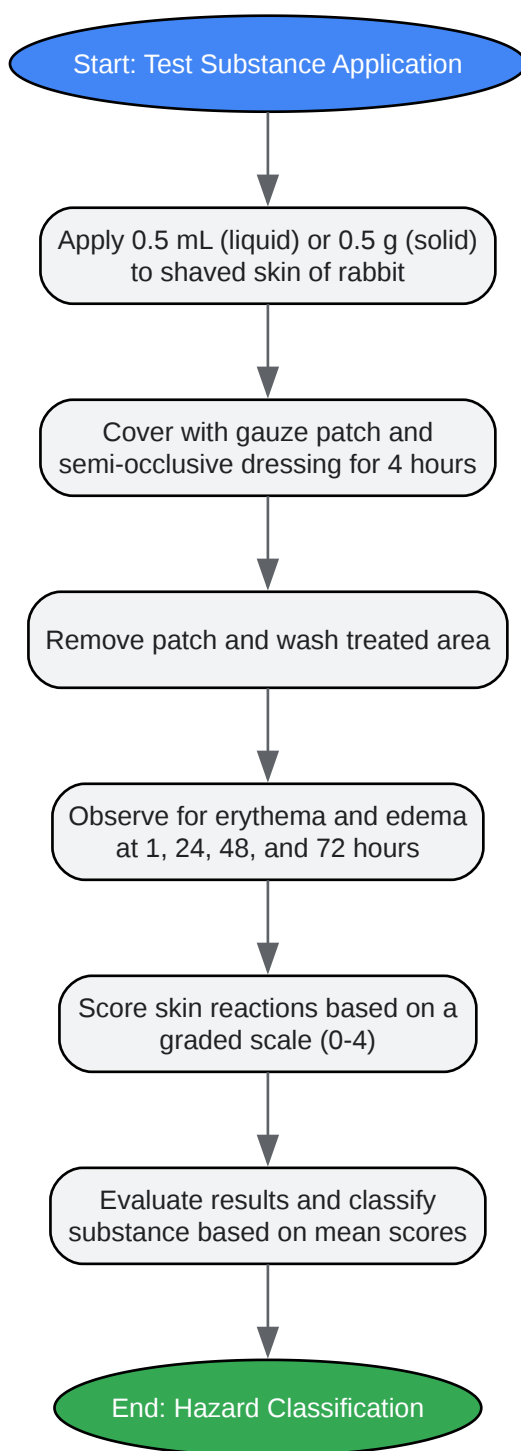
Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below, based on internationally recognized guidelines.

Dermal Irritation/Corrosion Testing

The potential for a substance to cause skin irritation is typically assessed using the OECD Test Guideline 404. This test involves the application of the test substance to the skin of a suitable animal model, usually the albino rabbit.

Experimental Workflow for Dermal Irritation (OECD TG 404)



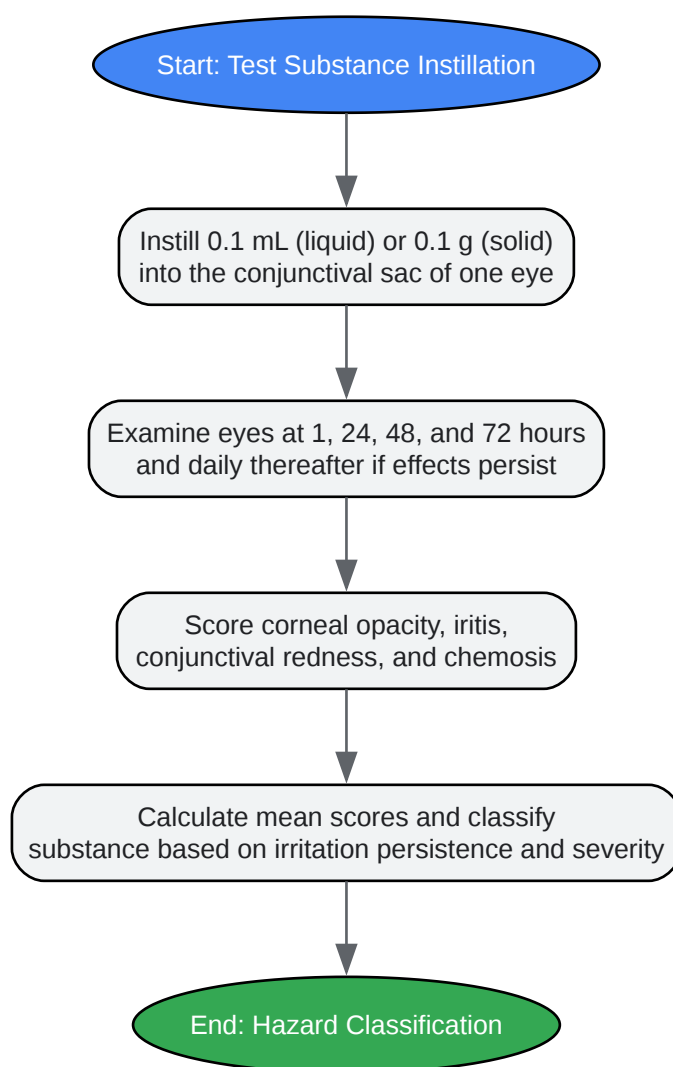
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Workflow for Dermal Irritation Testing.

Ocular Irritation/Corrosion Testing

The potential for a substance to cause eye irritation or damage is assessed using the OECD Test Guideline 405. This test involves the instillation of the test substance into the eye of an albino rabbit.

Experimental Workflow for Ocular Irritation (OECD TG 405)



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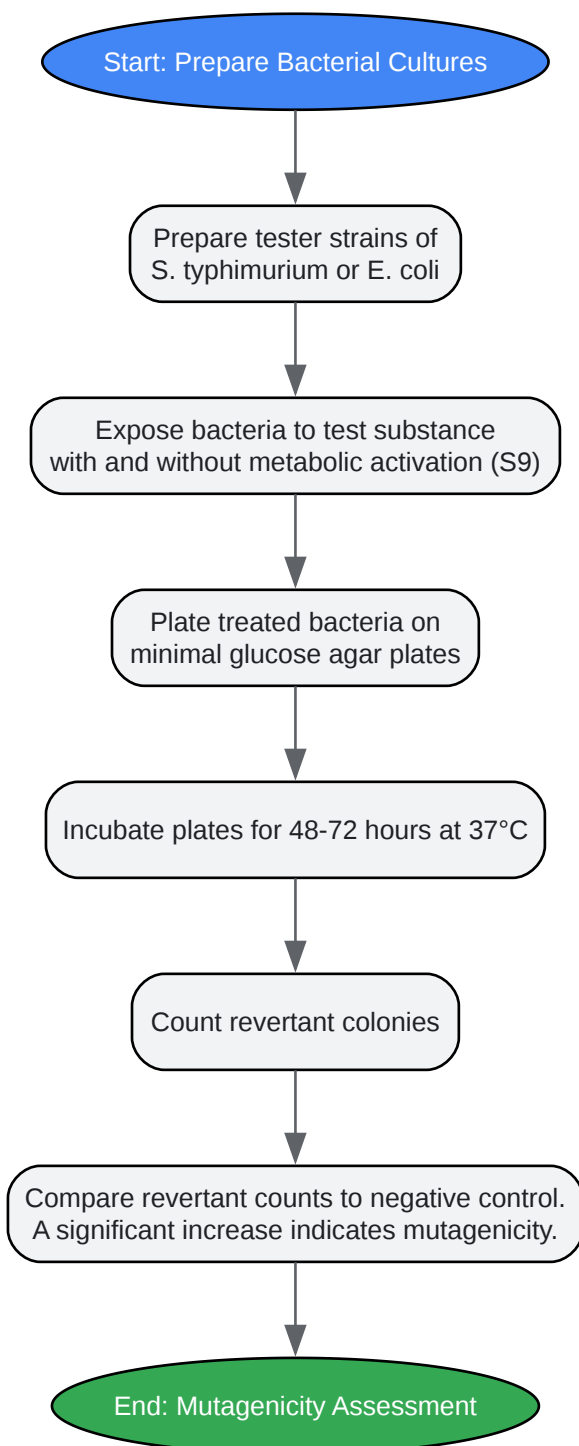
Workflow for Ocular Irritation Testing.

Bacterial Reverse Mutation Test (Ames Test)

The Ames test, following OECD Test Guideline 471, is a widely used method to assess the mutagenic potential of a chemical. It utilizes specific strains of *Salmonella typhimurium* and *Escherichia coli* that are unable to synthesize an essential amino acid (histidine or tryptophan,

respectively). The test evaluates the ability of the substance to cause a reverse mutation, allowing the bacteria to grow on a medium lacking the amino acid.

Experimental Workflow for Ames Test (OECD TG 471)



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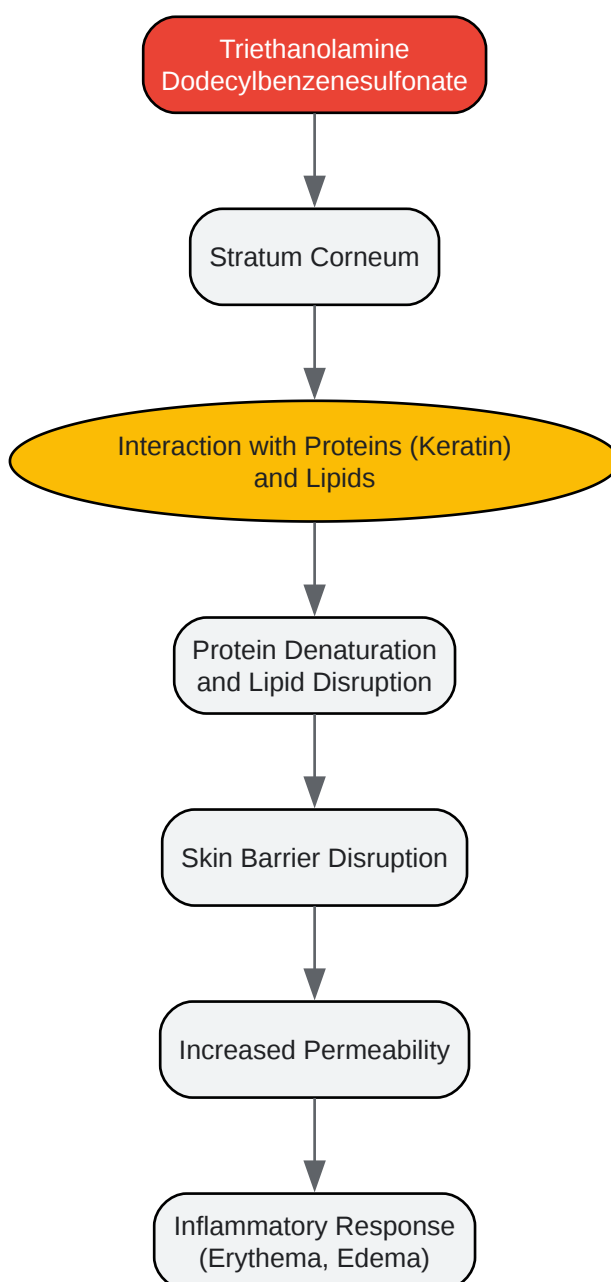
Workflow for the Ames Test.

Mechanisms of Toxicity

Skin Irritation

Surfactants like **triethanolamine dodecylbenzenesulfonate** primarily cause skin irritation through their interaction with the stratum corneum, the outermost layer of the skin.^{[11][12]} This interaction disrupts the skin's barrier function, leading to irritation and inflammation.

Signaling Pathway of Surfactant-Induced Skin Irritation



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Mechanism of surfactant-induced skin irritation.

The mechanism involves the binding of surfactant molecules to keratin, a key structural protein in the skin, causing it to denature.[13] Surfactants also disrupt the organized lipid matrix of the stratum corneum.[14] This dual action compromises the skin's barrier integrity, allowing the surfactant and other potential irritants to penetrate deeper into the epidermis, triggering an inflammatory response characterized by redness (erythema) and swelling (edema).[11]

Safety Assessment and Conclusion

The available data, largely from studies on analogous dodecylbenzenesulfonate salts, suggest that **triethanolamine dodecylbenzenesulfonate** has a low order of acute toxicity.[4] It is considered to be a skin and eye irritant, particularly at higher concentrations.[1][2] The irritant properties are a characteristic of many surfactants and are dependent on concentration and pH.[1]

Based on the available information, linear alkylbenzene sulfonates are not considered to be reproductive or developmental toxicants via dermal exposure, nor are they considered genotoxic or carcinogenic.[6][8]

In conclusion, while specific toxicological data for **triethanolamine dodecylbenzenesulfonate** are not extensively available, the information from related compounds provides a basis for a preliminary safety assessment. It is recommended that products containing this ingredient be formulated to minimize irritation potential. Further studies on the specific toxicological profile of **triethanolamine dodecylbenzenesulfonate** would be beneficial for a more comprehensive risk assessment.

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References

- 1. cir-safety.org [cir-safety.org]
- 2. Amended safety assessment of dodecylbenzenesulfonate, decylbenzenesulfonate, and tridecylbenzenesulfonate salts as used in cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. westpenetone.com [westpenetone.com]
- 4. 0445f81.netsolhost.com [0445f81.netsolhost.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. Final Report on the Safety Assessment of Sodium Dodecylbenzenesulfonate/TEA-Dodecylbenzenesulfonate/ Sodium Decylbenzenesulfonate | Semantic Scholar [semanticscholar.org]
- 8. cebs.niehs.nih.gov [cebs.niehs.nih.gov]
- 9. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 10. Studies of the carcinogenesis and tumorigenesis of skin applications of dodecylbenzene on hairless mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Interactions between surfactants and the skin - Theory and practice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
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